

Spectroscopic Analysis of Methyl Formate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Methyl piliformate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the spectroscopic characterization of methyl formate (HCOOCH_3), a key ester in organic synthesis and C1 chemistry. We delve into the principles and practical aspects of Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR) and Infrared (IR) spectroscopy for the structural elucidation and identification of this molecule.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR spectroscopy is a powerful tool for identifying the hydrogen environments in a molecule. For methyl formate, the spectrum is simple and highly characteristic, revealing two distinct proton environments.

Spectral Interpretation

The ^1H NMR spectrum of methyl formate shows two signals, both of which are singlets, as there are no adjacent, non-equivalent protons to cause spin-spin splitting.

- **Formyl Proton (H-C=O):** A singlet appearing significantly downfield. This is due to the deshielding effect of the adjacent electronegative oxygen atoms and the carbonyl group's magnetic anisotropy.
- **Methyl Protons (-OCH₃):** A singlet corresponding to the three equivalent protons of the methyl group. This signal is more upfield compared to the formyl proton but is deshielded by the adjacent single-bonded oxygen atom.

The integration of the signals confirms this assignment, showing a 1:3 ratio, corresponding to the single formyl proton and the three methyl protons, respectively.^[1]

Data Summary: ¹H NMR

Assigned Proton	Structure Fragment	Chemical Shift (δ) in CDCl ₃	Multiplicity	Integration
Formyl Proton	H-C(=O)O-CH ₃	~8.07 ppm	Singlet	1H
Methyl Protons	H-C(=O)O-CH ₃	~3.76 ppm	Singlet	3H

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Accurately weigh 5-25 mg of the methyl formate sample.
- **Dissolution:** Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in a clean vial. The solvent should contain a reference standard, typically tetramethylsilane (TMS, 0.00 ppm).
- **Transfer:** Using a Pasteur pipette, transfer the solution into a clean, dry 5 mm NMR tube. The solution height should be approximately 4-5 cm.
- **Filtration (Optional):** If the solution contains particulate matter, filter it through a small plug of glass wool in the pipette during transfer to the NMR tube.
- **Capping and Cleaning:** Cap the NMR tube securely. Wipe the outside of the tube with a lint-free tissue (e.g., Kimwipe) moistened with isopropanol or acetone to remove any contaminants.

- Instrumentation:
 - Insert the NMR tube into a spinner turbine and adjust its depth using a depth gauge.
 - Place the assembly into the NMR spectrometer's autosampler or manually lower it into the magnet.
 - Lock onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- Acquisition:
 - Set the spectrometer to acquire a standard proton spectrum (e.g., 16-32 scans).
 - Process the resulting Free Induction Decay (FID) with a Fourier transform.
 - Phase the spectrum and reference the TMS peak to 0.00 ppm.
 - Integrate the signals to determine the relative proton ratios.

^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

Carbon-13 NMR provides information on the different carbon environments within a molecule. In its standard proton-decoupled mode, each unique carbon atom produces a single peak.

Spectral Interpretation

The proton-decoupled ^{13}C NMR spectrum of methyl formate displays two distinct signals, corresponding to the two carbon atoms in unique chemical environments.^[1]

- Carbonyl Carbon ($\text{C}=\text{O}$): This carbon is highly deshielded due to being double-bonded to one oxygen and single-bonded to another. It appears significantly downfield in the typical range for ester carbonyls.
- Methyl Carbon ($-\text{OCH}_3$): This carbon is attached to an electronegative oxygen atom, causing it to be deshielded relative to an alkane carbon, but it appears much more upfield than the

carbonyl carbon.

Data Summary: ^{13}C NMR

Assigned Carbon	Structure Fragment	Expected Chemical Shift (δ) Range in CDCl_3
Carbonyl Carbon	$\text{H}-\text{C}(=\text{O})\text{O}-\text{CH}_3$	160 - 170 ppm
Methyl Carbon	$\text{H}-\text{C}(=\text{O})\text{O}-\text{CH}_3$	50 - 60 ppm

Note: Precise chemical shifts can vary slightly based on solvent and concentration. The values provided are typical for ester functional groups.

Experimental Protocol: ^{13}C NMR

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR. Dissolve 20-100 mg of methyl formate in 0.6-0.7 mL of deuterated solvent (e.g., CDCl_3) containing TMS.
- Transfer and Cleaning: Follow the same procedure as for ^1H NMR (Steps 1.3.3 to 1.3.5).
- Instrumentation:
 - Insert the sample into the spectrometer as described for ^1H NMR.
 - Lock and shim the instrument.
- Acquisition:
 - Select the ^{13}C observation channel.
 - Set up a standard proton-decoupled ^{13}C experiment. This involves applying a broad-band decoupling pulse to the proton frequency range, which collapses all C-H coupling and enhances the signal via the Nuclear Overhauser Effect (NOE).
 - Acquire a larger number of scans (e.g., 512-1024 or more) compared to ^1H NMR due to the low natural abundance of the ^{13}C isotope.

- Process the FID via Fourier transform, phase the spectrum, and reference the TMS signal to 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Spectral Interpretation

The IR spectrum of methyl formate is dominated by a few very strong, characteristic absorption bands that clearly indicate its ester functionality.

- **C-H Stretching:** An absorption band is observed around $2900\text{-}3000\text{ cm}^{-1}$ due to the stretching vibrations of the C-H bonds in the methyl group.
- **C=O Carbonyl Stretching:** A very strong and sharp absorption band appears in the range of $1735\text{-}1750\text{ cm}^{-1}$. This is the most characteristic peak for an ester.
- **C-O Stretching:** A strong absorption is present in the $1180\text{-}1200\text{ cm}^{-1}$ region, corresponding to the stretching of the C-O single bond of the ester group.
- **Fingerprint Region:** The region from approximately $400\text{ to }1500\text{ cm}^{-1}$ contains a complex pattern of absorptions (including O-C=O deformations and CH_3 rocking modes) that are unique to the molecule, serving as a "fingerprint" for identification.

Data Summary: IR Spectroscopy

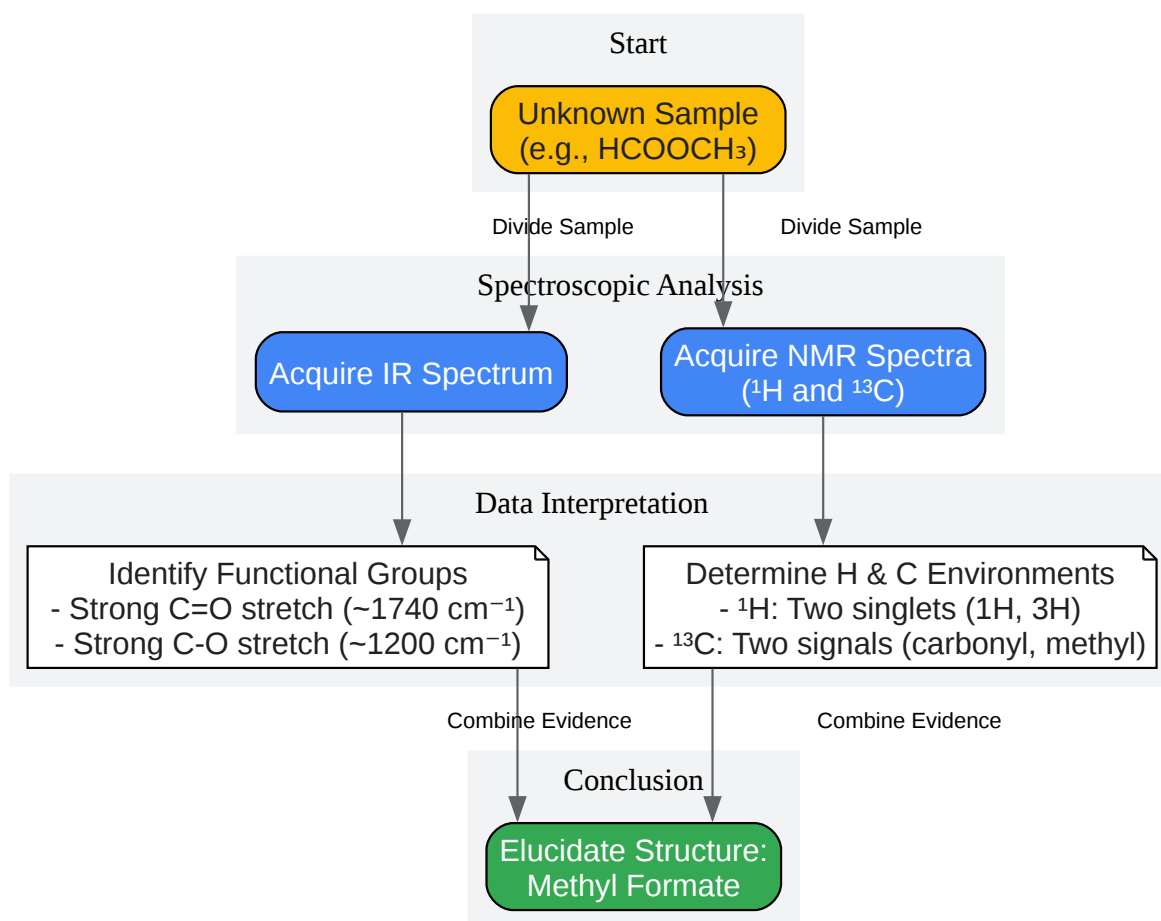
Vibrational Mode	Structure Fragment	Wavenumber (cm^{-1})	Intensity
C-H Stretch	C-H	~ 2960	Medium
C=O Stretch	C=O	$1735 - 1750$	Strong, Sharp
C-O Stretch	C-O	$1180 - 1200$	Strong
O-C=O Bend	O-C=O	~ 770	Medium
CH_3 Rock	$-\text{CH}_3$	~ 1160	Medium

Experimental Protocol: IR (Neat Liquid Film)

- **Equipment:** Obtain two polished salt plates (e.g., NaCl or KBr) from a desiccator. Ensure they are clean and dry. Handle them only by the edges to avoid transferring moisture.
- **Sample Application:** Place one drop of neat (undiluted) liquid methyl formate onto the center of one salt plate.
- **Film Formation:** Place the second salt plate on top of the first, gently pressing to spread the liquid into a thin, uniform film between the plates. Do not apply excessive pressure.
- **Mounting:** Place the salt plate "sandwich" into the sample holder of the FTIR spectrometer.
- **Background Scan:** Ensure the sample compartment is empty and run a background spectrum to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Place the mounted sample in the spectrometer's beam path and acquire the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Cleaning:** After analysis, disassemble the plates, clean them thoroughly with a dry solvent like anhydrous acetone or isopropanol, and return them immediately to the desiccator to prevent fogging from atmospheric moisture.

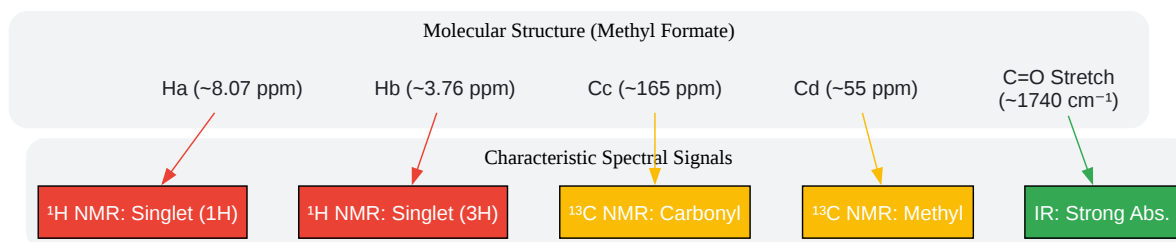
Visualization of Analytical Workflows

Diagrams created using Graphviz provide a clear visual representation of the logical processes in spectroscopic analysis.



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Caption: Logical workflow for the identification of methyl formate.



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Caption: Correlation of methyl formate's structure to its key NMR and IR signals.

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References

- 1. C-13 nmr spectrum of methyl methanoate analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of methyl formate C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
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